

Phyllomedusin: Structural Dynamics, Receptor Kinetics, and Synthetic Protocols

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Compound of Interest

Compound Name: *H-Pyr-Pro-Asp-Pro-Asn-Ala-Phe-Tyr-Gly-Leu-Met-NH2*

Cat. No.: *B12400591*

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Introduction & Molecular Profile

The peptide sequence pGlu-Pro-Asp-Pro-Asn-Ala-Phe-Tyr-Gly-Leu-Met-NH2 is identified as Phyllomedusin, a decapeptide belonging to the Tachykinin family. Originally isolated from the skin secretions of the Amazonian Giant Leaf Frog (*Phyllomedusa bicolor*), it shares the conserved C-terminal hydrophobic region (-Phe-X-Gly-Leu-Met-NH2) characteristic of tachykinins, which is the primary determinant of biological activity.

Phyllomedusin is a potent agonist of the Neurokinin-1 (NK1) receptor. While it exhibits structural homology with Substance P (the mammalian prototype), the specific N-terminal substitution (pGlu-Pro-Asp...) confers a unique pharmacological profile, particularly regarding extreme potency in stimulating salivary and lacrimal secretions, as well as profound vasodilation.

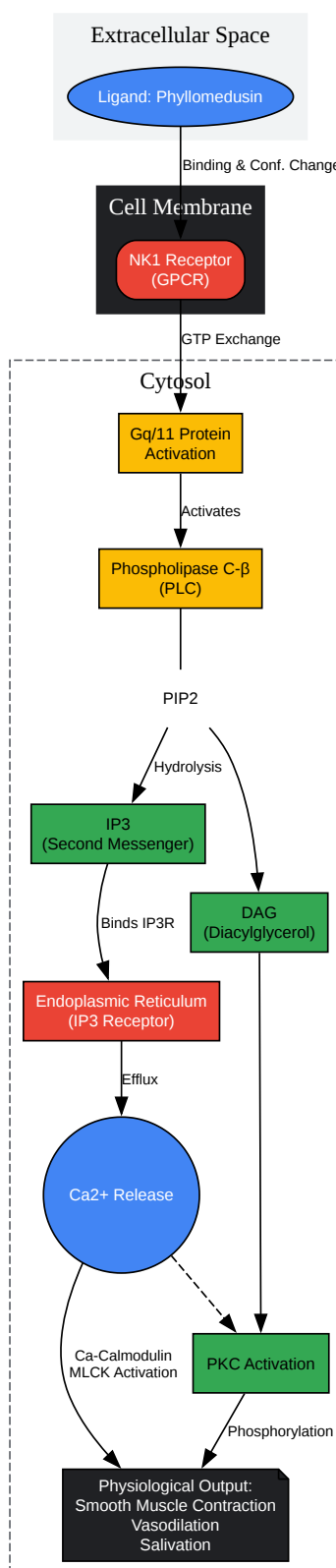
Physicochemical Characterization

Property	Data
Sequence	pGlu-Pro-Asp-Pro-Asn-Ala-Phe-Tyr-Gly-Leu-Met-NH2
Molecular Formula	C ₅₂ H ₇₁ N ₁₃ O ₁₄ S
Molecular Weight	1171.36 g/mol
Isoelectric Point (pI)	~4.0 (Acidic due to Asp, despite blocked N-term)
Solubility	Soluble in water, DMSO, and dilute acetic acid.
C-Terminus	Amidated (-NH2) Critical for receptor binding
N-Terminus	Pyroglutamic acid (Lactam ring; blocked amine)

Pharmacodynamics: The NK1 Signaling Cascade

Phyllomedusin acts primarily through the NK1 Receptor, a G-protein coupled receptor (GPCR). Upon binding, it triggers the Gq/11 signaling pathway, leading to the hydrolysis of phosphoinositides and the mobilization of intracellular calcium. This mechanism underpins its physiological effects: smooth muscle contraction (gut/bronchi) and exocrine gland secretion.

Mechanistic Pathway (DOT Visualization)



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Figure 1: The Gq-coupled signal transduction pathway activated by Phyllomedusin at the NK1 receptor, resulting in calcium mobilization and tissue response.[1]

Chemical Synthesis: Solid Phase Protocols (SPPS)

For research applications, extracting Phyllomedusin from frog skin is unethical and inefficient. Fmoc-based Solid Phase Peptide Synthesis (SPPS) is the industry standard.

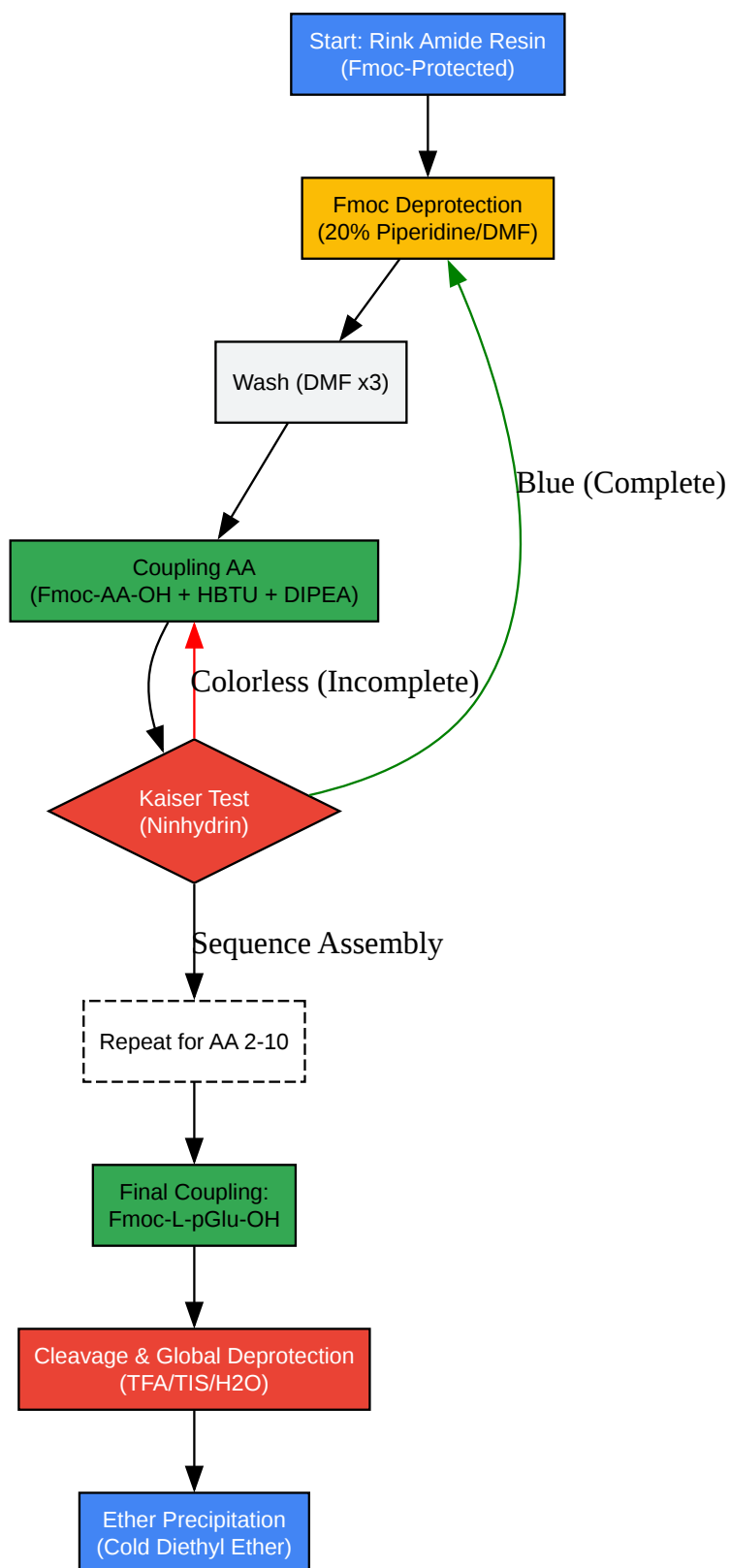
Critical Strategic Decisions

- Resin Selection: You must use Rink Amide Resin.
 - Reasoning: The C-terminus is amidated (-Met-NH₂). Using Wang resin would yield a carboxylic acid (-Met-OH), rendering the peptide biologically inactive.
- N-Terminal Capping: The N-terminal "Pyr" is Pyroglutamic acid (pGlu).
 - Protocol: Do not couple Glutamine (Gln) and expect spontaneous cyclization. Instead, couple Fmoc-L-pGlu-OH directly as the final amino acid. This prevents incomplete cyclization and simplifies purification.

Step-by-Step Synthesis Workflow

Reagents:

- Activator: HBTU or HATU (0.5 M in DMF).
- Base: DIPEA (Diisopropylethylamine).[2]
- Deprotection: 20% Piperidine in DMF.[3][4]
- Cleavage Cocktail: 95% TFA, 2.5% TIS (Triisopropylsilane), 2.5% H₂O.



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Figure 2: Fmoc-SPPS workflow for Phyllomedusin. Note the specific requirement for Rink Amide resin and pGlu coupling.

Experimental Protocols: In Vitro Bioassay[5]

To validate the synthesized peptide's activity, the Guinea Pig Ileum (GPI) contraction assay is the gold standard due to its high density of NK1 receptors.

Protocol: Isometric Contraction Assay

- Tissue Preparation:
 - Harvest the distal ileum from a male guinea pig (200–400g).
 - Flush the lumen with Tyrode's solution.
 - Cut into 2-cm segments.
- Organ Bath Setup:
 - Mount tissue in a 10-mL organ bath containing Tyrode's solution at 37°C, aerated with 95% O₂ / 5% CO₂.
 - Apply a resting tension of 1.0 g.
 - Equilibrate for 60 minutes, washing every 15 minutes.
- Pharmacological Isolation (Crucial Step):
 - Add Atropine (1 μM) to block cholinergic receptors.
 - Add Pyrilamine (1 μM) to block histamine H1 receptors.
 - Reasoning: This ensures that any observed contraction is due to Tachykinin/NK receptor activation, not acetylcholine or histamine release.
- Dose-Response Curve:
 - Add Phyllomedusin in cumulative concentrations (

M to

M).

- Measure the amplitude of contraction relative to a reference standard (e.g., Acetylcholine max or Substance P).

Expected Results: Phyllomedusin should exhibit an

in the nanomolar range, typically showing higher potency than Substance P in smooth muscle preparations due to its resistance to enzymatic degradation.

Stability & Handling

- Storage: Lyophilized powder is stable at -20°C for >1 year.
- Reconstitution: Dissolve in sterile water or saline. For stock solutions, use slightly acidic buffer (0.1% acetic acid) to prevent oxidation of the Methionine (Met) residue.
- Oxidation Risk: The C-terminal Methionine is susceptible to oxidation (Met-sulfoxide), which significantly reduces biological activity. Always use degassed buffers and minimize freeze-thaw cycles.

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- To cite this document: BenchChem. [Phyllomedusin: Structural Dynamics, Receptor Kinetics, and Synthetic Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12400591/docs#phyllomedusin-structural-dynamics-receptor-kinetics-and-synthetic-protocols>]

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